

1-[4-(Bromomethyl)Phenyl]-1H-Pyrazole

molecular structure and weight

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Compound of Interest

Compound Name: 1-[4-(Bromomethyl)Phenyl]-1H-Pyrazole

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An In-depth Technical Guide to 1-[4-(Bromomethyl)Phenyl]-1H-Pyrazole

This guide provides a detailed overview of the molecular structure, properties, and synthesis of **1-[4-(Bromomethyl)Phenyl]-1H-Pyrazole**, a versatile building block in organic synthesis and medicinal chemistry. The information is tailored for researchers, scientists, and professionals in drug development.

Molecular Structure and Properties

1-[4-(Bromomethyl)Phenyl]-1H-Pyrazole is a heterocyclic compound featuring a pyrazole ring attached to a phenyl group, which is further substituted with a bromomethyl group. This trifunctional structure imparts a unique combination of chemical reactivity, making it a valuable intermediate in the synthesis of more complex molecules.

Quantitative Data Summary

The key quantitative properties of **1-[4-(Bromomethyl)Phenyl]-1H-Pyrazole** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₉ BrN ₂	[1]
Molecular Weight	237.1 g/mol	[1]
CAS Number	368869-85-6	[1]
Melting Point	77-79 °C	[1]
Boiling Point	315.3 ± 25.0 °C (Predicted)	[1]
InChI Key	DPTQPUZPPFTLAI-UHFFFAOYSA-N	[2]

Synthesis and Experimental Protocols

The synthesis of **1-[4-(Bromomethyl)Phenyl]-1H-Pyrazole** can be achieved through several synthetic routes. A common strategy involves the initial formation of the 1-phenyl-1H-pyrazole core, followed by the introduction of the bromomethyl group at the para position of the phenyl ring.

General Synthetic Approach

A prevalent method for synthesizing pyrazole derivatives is the Knorr pyrazole synthesis, which involves the condensation of a β -dicarbonyl compound with a hydrazine.[2][3] For 1-phenyl-1H-pyrazole derivatives, phenylhydrazine is a common starting material.[2]

Experimental Protocol: Synthesis via Bromination of a Methyl Precursor

A key step in the synthesis of the title compound is the bromination of the corresponding methyl-substituted precursor, 4-methyl-1-phenyl-1H-pyrazole. This is typically achieved through a free-radical chain reaction using N-Bromosuccinimide (NBS) as the brominating agent and a radical initiator such as Azobisisobutyronitrile (AIBN).[2]

Materials:

- 4-methyl-1-phenyl-1H-pyrazole

- N-Bromosuccinimide (NBS)
- Azobisisobutyronitrile (AIBN)
- Anhydrous solvent (e.g., carbon tetrachloride or benzene)

Procedure:

- Dissolve 4-methyl-1-phenyl-1H-pyrazole in the anhydrous solvent in a reaction flask equipped with a reflux condenser and a magnetic stirrer.
- Add N-Bromosuccinimide (NBS) and a catalytic amount of Azobisisobutyronitrile (AIBN) to the solution.
- Heat the reaction mixture to reflux under an inert atmosphere (e.g., nitrogen or argon).
- Monitor the reaction progress by a suitable analytical technique (e.g., Thin Layer Chromatography or Gas Chromatography).
- Upon completion, cool the reaction mixture to room temperature.
- Filter the mixture to remove the succinimide byproduct.
- Wash the filtrate with an aqueous solution of sodium thiosulfate to quench any remaining bromine, followed by a brine wash.
- Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate).
- Remove the solvent under reduced pressure to yield the crude product.
- Purify the crude **1-[4-(Bromomethyl)Phenyl]-1H-Pyrazole** by a suitable method, such as recrystallization or column chromatography.

The kinetics of this bromomethylation are characteristic of a free-radical chain reaction, where the reaction rate is dependent on the concentration of the radical initiator.^[2]

Chemical Reactivity and Applications

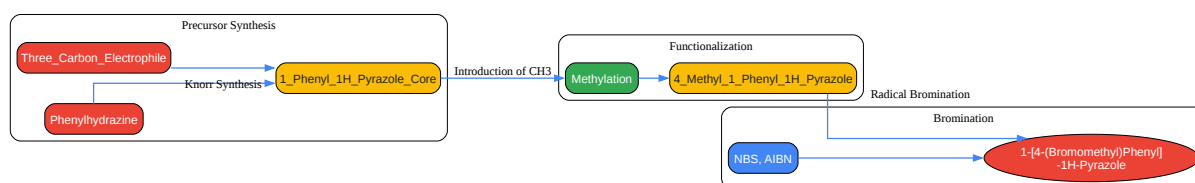
The significance of **1-[4-(Bromomethyl)Phenyl]-1H-Pyrazole** in organic synthesis stems from the high reactivity of the carbon-bromine bond.[2] Bromine is an excellent leaving group, rendering the adjacent carbon atom electrophilic and susceptible to nucleophilic attack.[2] This property allows the bromomethyl group to be utilized for the alkylation of a wide array of nucleophiles, including amines, alcohols, thiols, and carbanions.[2]

Consequently, **1-[4-(Bromomethyl)Phenyl]-1H-Pyrazole** serves as a crucial intermediate for introducing the (1-phenyl-1H-pyrazol-4-yl)methyl moiety into larger, more complex molecular scaffolds.[2] Furthermore, brominated pyrazoles are valuable precursors for transition-metal-catalyzed cross-coupling reactions such as the Suzuki, Heck, and Sonogashira reactions, which facilitate the formation of new carbon-carbon bonds.[2]

Visualizations

Synthesis Workflow

The following diagram illustrates a general workflow for the synthesis of **1-[4-(Bromomethyl)Phenyl]-1H-Pyrazole**.



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Caption: A generalized workflow for the synthesis of **1-[4-(Bromomethyl)Phenyl]-1H-Pyrazole**.

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References

- 1. 368869-85-6 CAS MSDS (1-[4-(BROMOMETHYL)PHENYL]-1H-PYRAZOLE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. 4-(bromomethyl)-1-phenyl-1H-pyrazole | Benchchem [benchchem.com]
- 3. m.youtube.com [m.youtube.com]
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